

Application Notes and Protocols for Acid Yellow 220 in Textile Engineering Research

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Compound of Interest

Compound Name: Acid Yellow 220

Cat. No.: B1660042

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These application notes provide a comprehensive overview of the use of **Acid Yellow 220** in textile engineering research. This document includes its chemical and physical properties, applications in dyeing, and detailed protocols for dyeing processes and colorfastness testing.

Introduction to Acid Yellow 220

Acid Yellow 220 is a synthetic organic azo dye, specifically a pre-metallized acid dye.^{[1][2]} It is widely utilized in the textile industry for dyeing protein fibers such as wool and silk, as well as synthetic polyamide fibers like nylon.^{[3][4]} Its popularity stems from its bright, vibrant yellow hue, good water solubility, and excellent light and wash fastness properties.^{[1][5]} The dye molecules of **Acid Yellow 220** contain sulfonic acid groups, which are anionic in an aqueous solution. These anionic dye molecules form strong electrostatic interactions with the cationic amine groups present in protein and polyamide fibers, a process that is facilitated under acidic conditions.^[3]

Chemical and Physical Properties of Acid Yellow 220

Property	Value	Reference
C.I. Name	Acid Yellow 220	[3]
CAS No.	70851-34-2	[3]
Chemical Class	Monoazo Metal Complex	[2]
Molecular Formula	C46H32Cl2CoN8Na4O14S2	[3]
Molecular Weight	1206.72 g/mol	[3]
Appearance	Yellow Powder	[3]
Solubility in Water	40 g/L	[3]

Fastness Properties of Acid Yellow 220

The fastness properties of a dye refer to the resistance of the color to various external factors such as light, washing, and rubbing.

Fastness Test	Rating (on a scale of 1-5 or 1-8 for lightfastness)	Reference
Light Fastness (Xenotest)	7-8	[3][6]
Washing Fastness (Staining on Cotton)	5	[3]
Washing Fastness (Staining on Nylon)	5	[3]
Washing Fastness (Staining on Wool)	5	[6]
Perspiration Fastness (Acidic)	4-5	[6]
Perspiration Fastness (Alkaline)	4-5	[6]
Water Fastness	4-5	[6]
Rubbing Fastness (Dry)	5	[3]
Rubbing Fastness (Wet)	4-5	[3]
Fastness to Chlorinated Water (50 mg/L)	2-3	[3]

Experimental Protocols

The following protocols are generalized procedures for the application of **Acid Yellow 220** in a laboratory setting. Researchers should optimize these protocols based on the specific substrate and desired outcome.

2.1. Protocol for Dyeing Wool or Nylon with **Acid Yellow 220**

This protocol describes a standard exhaust dyeing method.

Materials:

- **Acid Yellow 220** dye powder

- Wool or nylon fabric/yarn
- Acetic acid (or vinegar) or sulfuric acid to adjust pH
- Sodium sulfate (Glauber's salt) as a leveling agent
- Deionized water
- Laboratory dyeing machine or water bath with a stirrer
- Beakers, graduated cylinders, and a pH meter

Procedure:

- Preparation of the Dyebath:
 - Calculate the required amount of **Acid Yellow 220** based on the weight of the fabric (OWF - on the weight of fabric). For a medium shade, a 1-2% OWF is a good starting point.
 - Prepare a stock solution of the dye by dissolving the calculated amount of dye powder in a small amount of hot deionized water.
 - Fill the dyeing vessel with the required volume of water (liquor ratio, e.g., 40:1, meaning 40 mL of water for every 1 gram of fabric).
 - Add the dye stock solution to the dyebath and stir well.
 - Add a leveling agent, such as sodium sulfate (e.g., 5-10% OWF), to promote even dye uptake.
 - Adjust the pH of the dyebath to the acidic range (pH 4.5-5.5) using acetic acid.
- Dyeing Process:
 - Thoroughly wet the textile substrate before introducing it to the dyebath.
 - Immerse the wetted fabric/yarn into the prepared dyebath at room temperature (around 25-30°C).

- Slowly raise the temperature of the dyebath to the dyeing temperature, typically 80-100°C for wool and nylon, at a rate of 1-2°C per minute.
 - Hold the temperature at the dyeing temperature for 45-60 minutes, ensuring continuous agitation of the fabric.
 - After the dyeing time, slowly cool the dyebath to around 60°C.
- Rinsing and Drying:
 - Remove the dyed fabric from the dyebath.
 - Rinse the fabric thoroughly with cold water until the water runs clear to remove any unfixed dye.
 - Finally, rinse with a mild non-ionic detergent if necessary, followed by a final cold water rinse.
 - Squeeze out excess water and air-dry the fabric at room temperature.

2.2. Protocol for Colorfastness to Washing (ISO 105-C06)

This protocol is a standardized method to assess the resistance of the color to washing.

Materials:

- Dyed fabric sample (e.g., 10 cm x 4 cm)
- Multifiber adjacent fabric (containing strips of common fibers like cotton, nylon, polyester, acrylic, and wool)
- Standard soap solution (e.g., 5 g/L)
- Stainless steel balls (for mechanical agitation)
- Launder-Ometer or a similar washing fastness tester
- Grey Scale for assessing color change and staining

Procedure:

- Sample Preparation:
 - Cut a specimen of the dyed fabric.
 - Sew the multifiber adjacent fabric to the face of the dyed specimen along one of the shorter edges.
- Washing Test:
 - Prepare the washing solution in the stainless steel container of the Launder-Ometer.
 - Place the prepared sample and the required number of stainless steel balls into the container.
 - Close the container and place it in the Launder-Ometer.
 - Run the test at the specified temperature (e.g., 40°C or 60°C) for the specified duration (e.g., 30 minutes).
- Evaluation:
 - After the test, remove the sample, rinse it with cold water, and separate the multifiber fabric from the dyed specimen.
 - Dry the samples in the air at a temperature not exceeding 60°C.
 - Evaluate the change in color of the dyed specimen using the Grey Scale for color change.
 - Evaluate the degree of staining on each strip of the multifiber fabric using the Grey Scale for staining.

2.3. Protocol for Colorfastness to Rubbing (Crocking) (ISO 105-X12)

This protocol determines the amount of color transferred from the fabric surface by rubbing.

Materials:

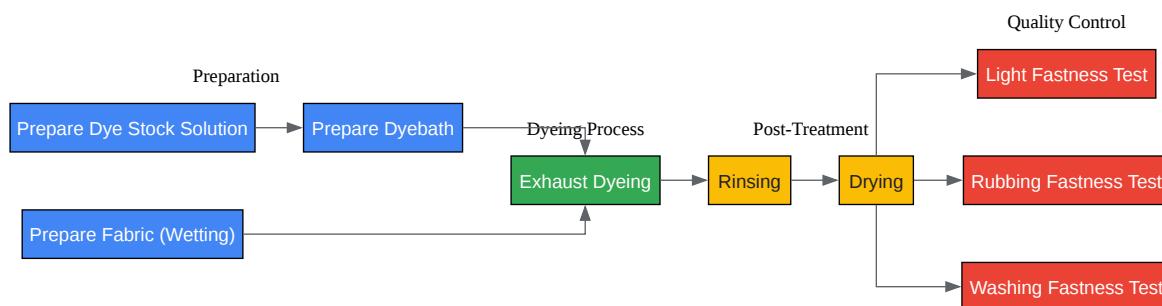
- Dyed fabric sample
- Standard white cotton rubbing cloth (crock square)
- Crockmeter (rubbing fastness tester)
- Grey Scale for staining

Procedure:

- Dry Rubbing:
 - Fix the dyed fabric sample onto the base of the Crockmeter.
 - Mount a dry crock square onto the rubbing finger of the Crockmeter.
 - Lower the rubbing finger onto the test specimen.
 - Perform the rubbing by turning the crank 10 times at a rate of one turn per second.
 - Remove the crock square and evaluate the degree of staining using the Grey Scale.
- Wet Rubbing:
 - Thoroughly wet a fresh crock square with deionized water and squeeze it to a specific wet pick-up (e.g., $65\% \pm 5\%$).
 - Repeat the rubbing procedure as described for dry rubbing.
 - Air-dry the wet crock square before evaluation.
 - Evaluate the degree of staining using the Grey Scale.

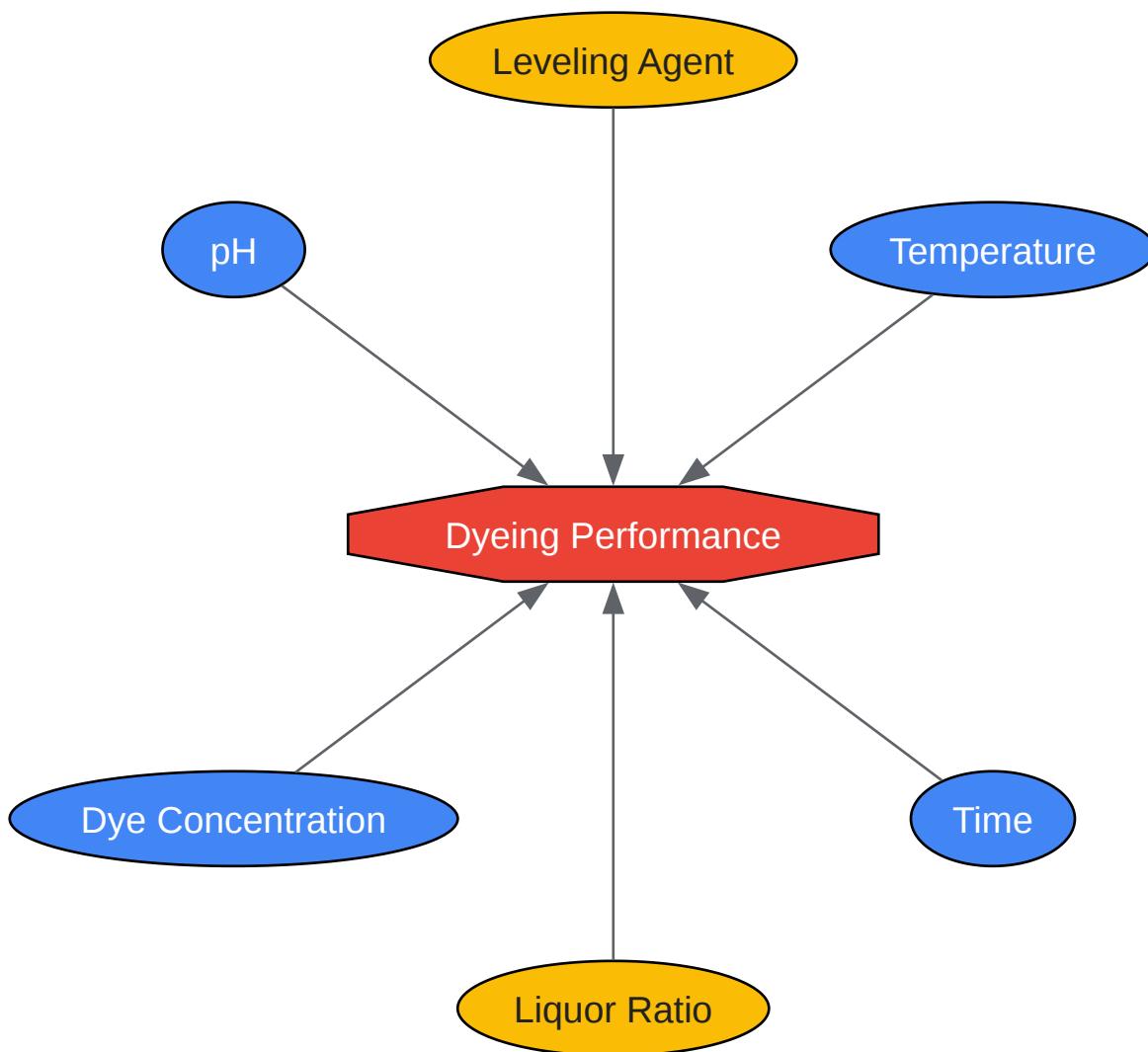
Visualizations

3.1. Experimental Workflow

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Caption: Workflow for dyeing fabric with **Acid Yellow 220** and subsequent fastness testing.

3.2. Logical Relationship of Dyeing Parameters

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Caption: Key parameters influencing the performance of **Acid Yellow 220** dyeing.

Environmental and Safety Considerations

While **Acid Yellow 220** is effective for dyeing, it is important to note its potential environmental impact. As an azo dye, there can be concerns about the release of dye effluent into wastewater.^[1] The colored wastewater can reduce light penetration in water bodies, affecting aquatic photosynthesis.^{[7][8]} Therefore, proper wastewater treatment is crucial.

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling the dye powder and solutions.
- Work in a well-ventilated area to avoid inhalation of the dye powder.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

These application notes and protocols are intended to serve as a guide for researchers. Modifications and optimizations may be necessary to achieve desired results for specific research applications.

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